

Heptachlor: A Comprehensive Technical Guide to its Physical and Chemical Characteristics

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Compound of Interest

Compound Name: **Heptachlor**
Cat. No.: **B041519**

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Introduction

Heptachlor, a cyclodiene organochlorine insecticide, was first introduced in the mid-20th century. While its use has been significantly restricted due to its environmental persistence and toxicological profile, a thorough understanding of its physical and chemical properties remains crucial for environmental monitoring, toxicological research, and the development of potential remediation strategies. This technical guide provides an in-depth overview of the core physical and chemical characteristics of pure **heptachlor**, intended to serve as a vital resource for researchers and scientists.

Chemical Identity and Structure

Pure **heptachlor** is a white to light tan crystalline solid with a camphor-like odor.^{[1][2][3]} Its chemical structure is characterized by a chlorinated polycyclic framework.

- IUPAC Name: 1,4,5,6,7,8,8-**heptachloro**-3a,4,7,7a-tetrahydro-4,7-methano-1H-indene^{[1][3]}
- CAS Number: 76-44-8^{[2][3]}
- Molecular Formula: C₁₀H₅Cl₇^{[4][5]}
- Molecular Weight: 373.32 g/mol ^{[4][5]}

Figure 1: Chemical Structure of **Heptachlor**

Physical Properties

The physical properties of pure **heptachlor** are summarized in the table below. These characteristics are fundamental to understanding its environmental fate and transport.

Property	Value	Reference(s)
Appearance	White or light tan crystalline solid	[3]
Odor	Mild camphor or cedar-like	[3]
Melting Point	95-96 °C	[3][6]
Boiling Point	135-145 °C at 1-1.5 mmHg	[6][7]
Vapor Pressure	3.0×10^{-4} mmHg at 25 °C	[8][9]
Density	1.57-1.59 g/mL	[1][9]
Henry's Law Constant	1.48×10^{-3} atm·m ³ /mol	[8]

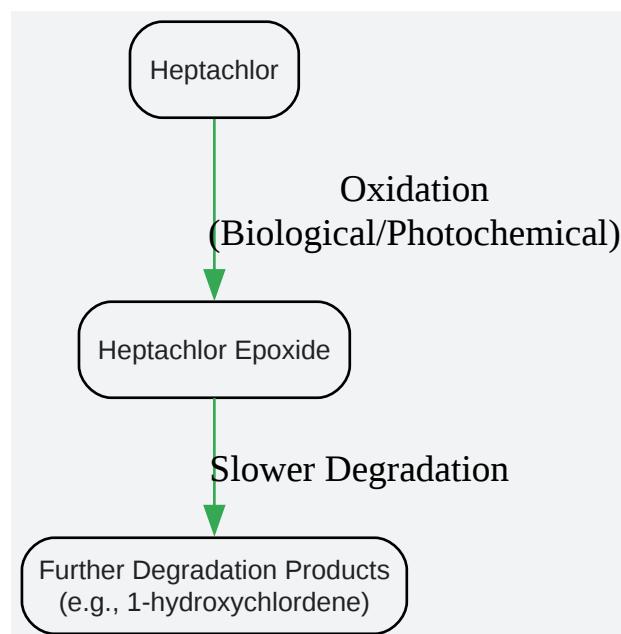
Chemical Properties and Reactivity

Heptachlor is a relatively stable compound but can undergo several chemical transformations, particularly in the environment.

Property	Value/Description	Reference(s)
Octanol-Water Partition Coefficient (log K _{ow})	5.27 - 5.44	[1][3][6][8]
Water Solubility	0.056 mg/L at 25 °C	[1][3][6][8]
Solubility in Organic Solvents	Soluble in ethanol, xylene, acetone, and benzene.	[7]
Stability	Stable in daylight, air, moisture, and moderate heat. Incompatible with strong alkalis and oxidizing agents. Corrodes many metals.	[4][7]
Degradation	In the environment, heptachlor is oxidized to form heptachlor epoxide, a more persistent and toxic metabolite. It can also undergo hydrolysis and photolysis.	[1][3][6]

Environmental Fate and Degradation Pathway

Heptachlor is a persistent organic pollutant (POP) that can remain in the environment for extended periods.[6] Its primary degradation pathway involves oxidation to **heptachlor epoxide**. This transformation can occur through biological processes in soil and organisms, as well as through photochemical reactions.[1][6]



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Figure 2: Simplified Degradation Pathway of **Heptachlor**

Experimental Protocols

The determination of the physical and chemical properties of **heptachlor** follows standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Melting Point Determination (OECD 102)

The melting point of pure **heptachlor** is determined using the capillary method. A small, powdered sample of **heptachlor** is packed into a capillary tube and heated in a controlled temperature bath. The temperature at which the substance is observed to melt is recorded as the melting point.

Boiling Point Determination (OECD 103)

Due to its high boiling point and potential for decomposition at atmospheric pressure, the boiling point of **heptachlor** is determined under reduced pressure. The substance is heated in a distillation apparatus, and the temperature at which it boils at a specific, reduced pressure is recorded.

Vapor Pressure Determination (OECD 104)

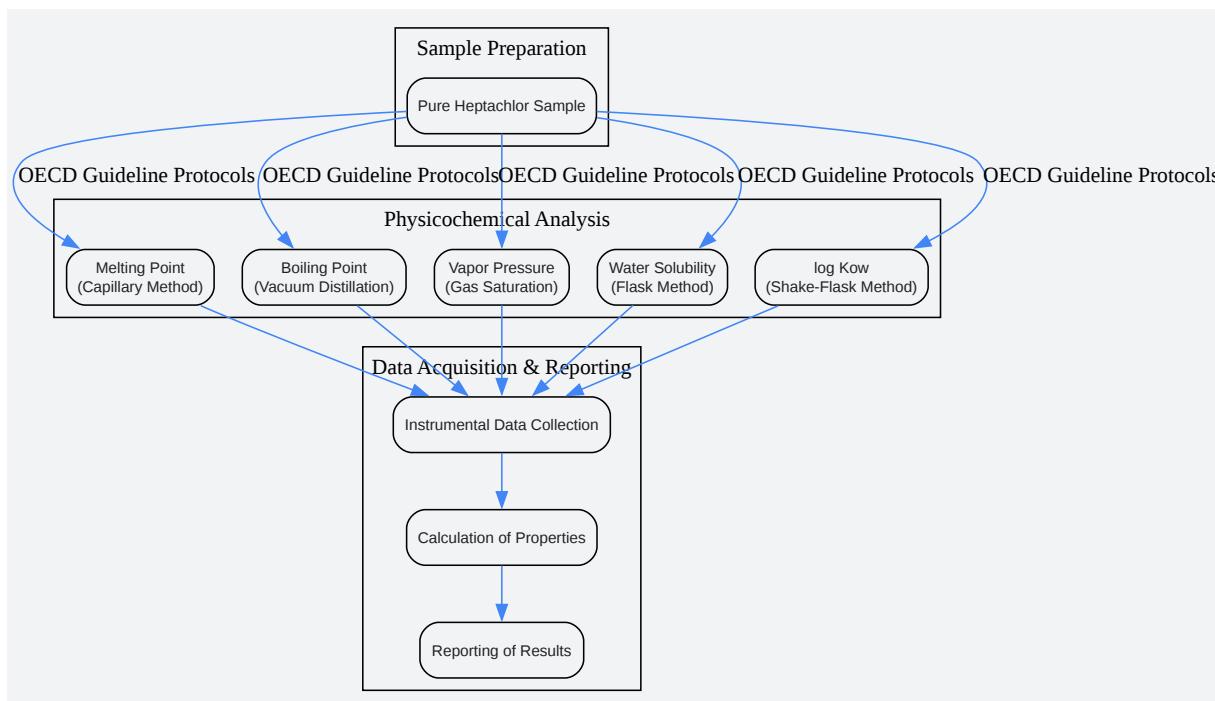
The vapor pressure of **heptachlor** can be determined using a vapor pressure balance or by gas saturation methods. These methods involve measuring the mass of substance transported by a known volume of inert gas at a specific temperature.

Octanol-Water Partition Coefficient (K_{ow}) Determination (OECD 107/117)

The shake-flask method is a common technique for determining the K_{ow} of a substance. A solution of **heptachlor** in either n-octanol or water is prepared and shaken with the other immiscible solvent until equilibrium is reached. The concentration of **heptachlor** in each phase is then measured, typically by gas chromatography, to calculate the partition coefficient.

Water Solubility Determination (OECD 105)

The column elution method or the flask method can be used to determine the water solubility of **heptachlor**. In the flask method, an excess of solid **heptachlor** is stirred in water at a constant temperature until the solution is saturated. The concentration of **heptachlor** in the aqueous phase is then determined.



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Figure 3: General Experimental Workflow for Physicochemical Characterization

Spectral Data

The spectral characteristics of **heptachlor** are essential for its identification and quantification.

- Mass Spectrometry (MS): The mass spectrum of **heptachlor** shows a characteristic fragmentation pattern that can be used for its unambiguous identification, often in conjunction with gas chromatography (GC-MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical structure of the **heptachlor** molecule.
- Infrared (IR) Spectroscopy: The IR spectrum of **heptachlor** exhibits characteristic absorption bands corresponding to its various functional groups and overall molecular structure.

Conclusion

This technical guide has summarized the key physical and chemical characteristics of pure **heptachlor**, providing a foundational resource for scientific professionals. The data presented, including its physical constants, chemical properties, and degradation pathways, are critical for a comprehensive understanding of this compound's behavior and impact. The outlined experimental protocols, based on established international guidelines, offer a framework for the reliable determination of these essential properties.

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